

# In-Depth Technical Guide: 4-Bromo-5'-phenyl-1,1':3',1"-terphenyl

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## Compound of Interest

**Compound Name:** 4-Bromo-5'-phenyl-1,1':3',1"-terphenyl

**Cat. No.:** B176570

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IUPAC Name: 1-(4-bromophenyl)-3,5-diphenylbenzene

This technical guide offers a comprehensive overview of **4-Bromo-5'-phenyl-1,1':3',1"-terphenyl**, a significant chemical compound utilized as a building block in materials science and synthetic organic chemistry. This document is tailored for researchers, scientists, and professionals engaged in drug development and materials science.

## Chemical and Physical Properties

**4-Bromo-5'-phenyl-1,1':3',1"-terphenyl**, systematically named 1-(4-bromophenyl)-3,5-diphenylbenzene, presents as a white to off-white solid crystalline powder. It belongs to the class of aromatic hydrocarbons known as m-terphenyls. A summary of its key physicochemical properties is presented below.

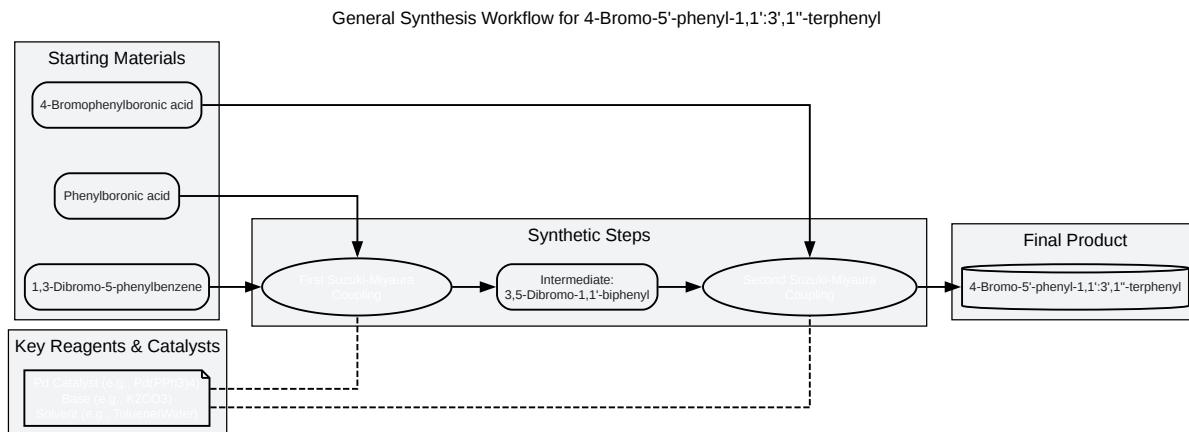
Property	Value
IUPAC Name	1-(4-bromophenyl)-3,5-diphenylbenzene <a href="#">[1]</a>
Synonyms	4-Bromo-5'-phenyl-m-terphenyl, 5'-(4-Bromophenyl)-1,1':3',1"-terphenyl, 5'-(4-Bromophenyl)-m-terphenyl <a href="#">[2]</a>
CAS Number	116941-52-7 <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>24</sub> H <sub>17</sub> Br <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	385.30 g/mol <a href="#">[1]</a>
Appearance	White to Almost white powder to crystal
Melting Point	148.0 to 152.0 °C
Purity	>98.0% (GC)
Maximum Absorption Wavelength	255 nm (in CH <sub>3</sub> CN)
InChI Key	SIAJAYFLPBYCOF-UHFFFAOYSA-N <a href="#">[1]</a>

## Synthesis

The predominant synthetic route to **4-Bromo-5'-phenyl-1,1':3',1"-terphenyl** is the Suzuki-Miyaura cross-coupling reaction. This palladium-catalyzed method is highly effective for the formation of C-C bonds, especially in the synthesis of biaryl and polyaryl structures.

## General Synthetic Workflow

The synthesis of asymmetrically substituted terphenyls such as this compound can be accomplished through a sequential Suzuki-Miyaura cross-coupling approach. A generalized workflow for this synthesis is illustrated below.



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Caption: General workflow for the synthesis of **4-Bromo-5'-phenyl-1,1':3',1"-terphenyl**.

## Experimental Protocol: Suzuki-Miyaura Cross-Coupling

The following is a generalized experimental protocol for the synthesis of unsymmetrical terphenyls that can be adapted for this specific compound.

### Materials:

- 1,3-dibromo-5-phenylbenzene
- Phenylboronic acid
- 4-bromophenylboronic acid

- Palladium catalyst (e.g., Tetrakis(triphenylphosphine)palladium(0))
- Base (e.g., potassium carbonate)
- Solvent (e.g., a biphasic mixture of toluene and water, or tetrahydrofuran and water)
- Inert gas supply (Nitrogen or Argon)

Procedure:

- First Coupling Reaction:
  - A reaction flask is charged with 1,3-dibromo-5-phenylbenzene and a palladium catalyst, and the vessel is purged with an inert gas.
  - The organic solvent is added, followed by an aqueous solution of the base.
  - A solution of phenylboronic acid in the organic solvent is then added to the reaction mixture.
  - The mixture is heated to reflux and maintained at this temperature, with the reaction progress monitored by a suitable analytical technique such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
  - Once the reaction is complete, it is cooled to ambient temperature.
- Intermediate Work-up and Isolation:
  - The organic and aqueous phases are separated.
  - The aqueous phase is extracted with an appropriate organic solvent (e.g., ethyl acetate).
  - The combined organic extracts are washed with brine and dried over an anhydrous drying agent like sodium sulfate.
  - The solvent is removed under reduced pressure to yield the crude intermediate, 3,5-dibromo-1,1'-biphenyl.

- This intermediate is then purified using column chromatography.
- Second Coupling Reaction:
  - The purified intermediate and the palladium catalyst are dissolved in the organic solvent in a reaction vessel under an inert atmosphere.
  - The aqueous base solution is added, followed by the addition of a solution of 4-bromophenylboronic acid.
  - The reaction mixture is heated to reflux and monitored until completion.
- Final Product Work-up and Purification:
  - The work-up procedure is repeated as described for the intermediate.
  - The resulting crude product is purified by recrystallization or column chromatography to afford pure **4-Bromo-5'-phenyl-1,1':3',1"-terphenyl**.

## Characterization

The structural integrity and purity of the synthesized product are typically confirmed through a suite of spectroscopic methods.

Technique	Expected Observations
<sup>1</sup> H NMR	A complex multiplet pattern in the aromatic region ( $\delta$ 7.0-8.0 ppm) is expected, corresponding to the hydrogen atoms on the three distinct phenyl rings.
<sup>13</sup> C NMR	Multiple signals in the aromatic region ( $\delta$ 120-150 ppm) will be observed, representing the unique carbon environments within the terphenyl framework.
Mass Spectrometry	The mass spectrum should exhibit a molecular ion peak consistent with the compound's molecular weight (385.30 g/mol), with a characteristic isotopic pattern due to the presence of a bromine atom.
Infrared (IR) Spectroscopy	The IR spectrum should display absorption bands indicative of C-H stretching and bending vibrations in the aromatic rings, along with C=C stretching of the phenyl groups.
Gas Chromatography (GC)	A single, major peak is expected, confirming a high purity level, typically greater than 98.0%.

## Applications

Due to its unique structure, **4-Bromo-5'-phenyl-1,1':3',1"-terphenyl** serves as a crucial intermediate in the synthesis of more elaborate organic molecules. The rigid and conjugated terphenyl core makes it a desirable component in the fabrication of:

- **Organic Semiconductors:** The extended  $\pi$ -system of the terphenyl structure facilitates charge transport, rendering it suitable for applications in organic electronic devices such as organic light-emitting diodes (OLEDs) and organic field-effect transistors (OFETs).
- **Liquid Crystals:** The inherent rigidity and rod-like geometry of terphenyl derivatives are conducive to the formation of liquid crystalline phases.

- Functional Polymers: This compound can be integrated into polymer backbones to bestow specific electronic or optical properties.

## Biological Activity

While a variety of naturally occurring p-terphenyls have demonstrated diverse biological activities, including cytotoxic, antimicrobial, antioxidant, and  $\alpha$ -glucosidase inhibitory properties, there is a lack of specific information in the current scientific literature regarding any biological activity or potential for drug development of **4-Bromo-5'-phenyl-1,1':3',1"-terphenyl**.<sup>[3][4]</sup> Its utility has been predominantly established in the realm of materials science.

## Safety Information

For comprehensive safety and handling information, it is imperative to consult the Safety Data Sheet (SDS) provided by the manufacturer. Standard safety protocols for handling this chemical include:

- Operations should be conducted in a well-ventilated area or within a chemical fume hood.
- Appropriate personal protective equipment (PPE), such as gloves, safety goggles, and a laboratory coat, must be worn.
- Inhalation of dust and direct contact with skin and eyes should be avoided.

This guide provides a synopsis of the technical data available for **4-Bromo-5'-phenyl-1,1':3',1"-terphenyl**. For more exhaustive experimental details and characterization data, researchers should refer to the primary scientific literature.

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## References

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